

Application of JNK3 Inhibitor-2 in Organotypic Brain Slice Cultures

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Compound of Interest

Compound Name: JNK3 inhibitor-2

Cat. No.: B11711419

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These application notes provide a comprehensive overview and detailed protocols for the utilization of **JNK3 Inhibitor-2** in organotypic brain slice cultures to investigate its neuroprotective effects. The c-Jun N-terminal kinase 3 (JNK3) is a key mediator of neuronal apoptosis in response to various stressors, making it a promising therapeutic target for neurodegenerative diseases. Organotypic brain slice cultures offer a valuable ex vivo model system that preserves the complex cellular architecture and synaptic connectivity of the brain, providing a physiologically relevant context for studying neuroprotective compounds.

Principle

JNK3, predominantly expressed in the central nervous system, is activated by stimuli such as excitotoxicity, oxidative stress, and inflammatory cytokines. This activation triggers a signaling cascade leading to the phosphorylation of transcription factors like c-Jun, which in turn promotes the expression of pro-apoptotic genes and ultimately leads to neuronal cell death. **JNK3 Inhibitor-2** is a selective antagonist of the JNK3 enzyme. By blocking the kinase activity of JNK3, this inhibitor can disrupt the downstream apoptotic signaling, thereby protecting neurons from various insults. This application note will detail the use of **JNK3 Inhibitor-2** in organotypic hippocampal slice cultures subjected to an excitotoxic challenge, a common model for studying neurodegenerative processes.

JNK3 Signaling Pathway in Neuronal Apoptosis

The following diagram illustrates the central role of JNK3 in the neuronal apoptotic pathway and the point of intervention for **JNK3 Inhibitor-2**.

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